

An In-depth Technical Guide to 5-Chlorooxindole (CAS: 17630-75-0)

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Compound of Interest

Compound Name: 5-Chlorooxindole

Cat. No.: B032874

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **5-Chlorooxindole**, a key chemical intermediate in pharmaceutical synthesis. It covers its chemical and physical properties, spectroscopic data, synthesis protocols, biological activities, and safety information, tailored for a scientific audience.

Chemical and Physical Properties

5-Chlorooxindole, with the CAS number 17630-75-0, is a solid, off-white to brown crystalline powder.^{[1][2]} It is a substituted oxindole, a heterocyclic organic compound that forms the core structure for many biologically active molecules. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₆ ClNO	[3][4]
Molecular Weight	167.59 g/mol	[3][5]
Melting Point	194-197 °C	[4][5][6]
Boiling Point (Predicted)	348.3 ± 42.0 °C	[4][6]
Appearance	Off-white to brown crystalline powder/solid	[1][2]
Solubility	Slightly soluble in water (2.0 g/L at 25°C); Soluble in methanol.	[1][4][5]
pKa (Predicted)	13.14 ± 0.20	[1]
XLogP3	1.8	[3]
InChI Key	WWJLCYHYLZZXBE-UHFFFAOYSA-N	[3][5]

Spectroscopic Data

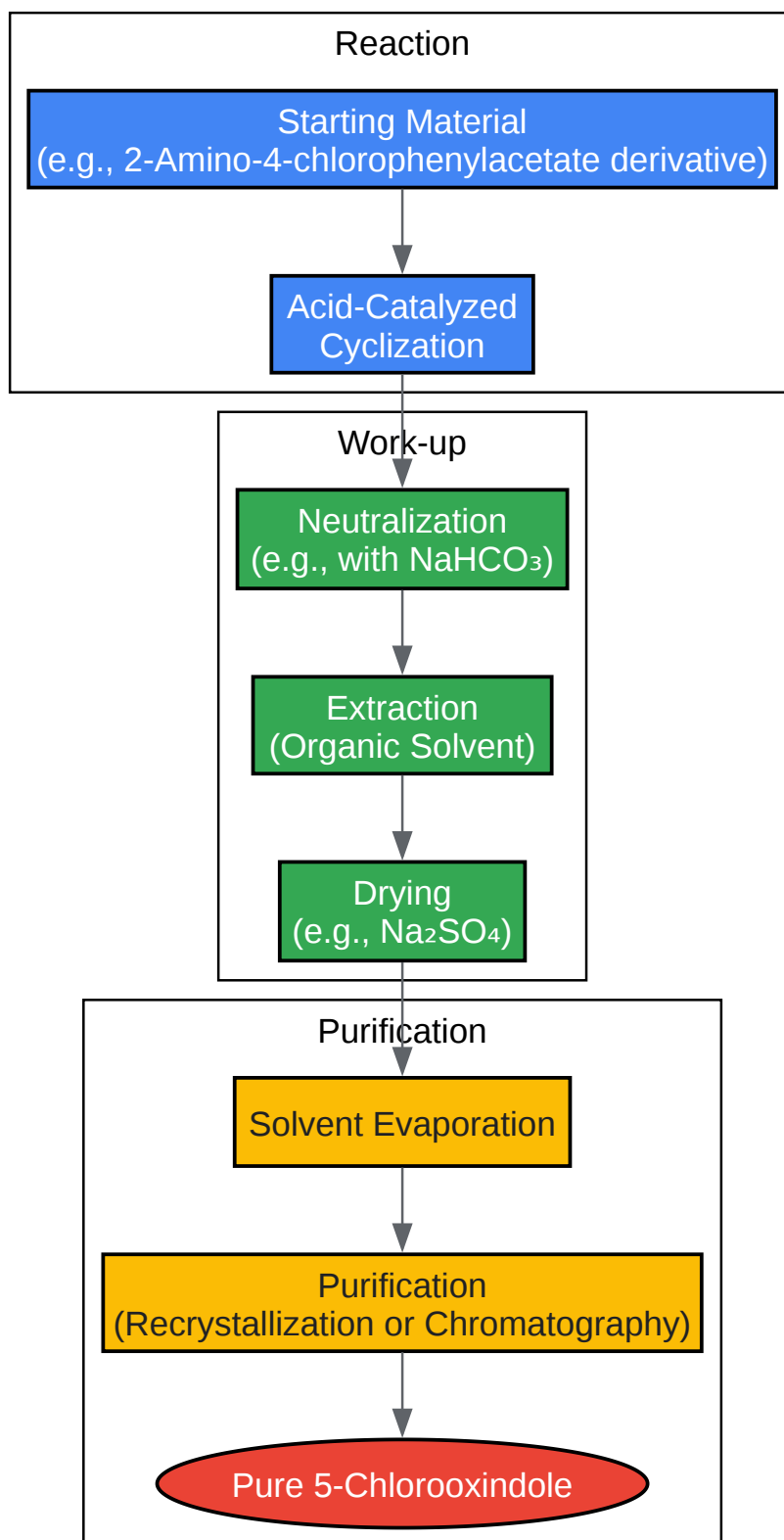
Spectroscopic analysis is crucial for the structural elucidation and purity confirmation of **5-Chlorooxindole**.

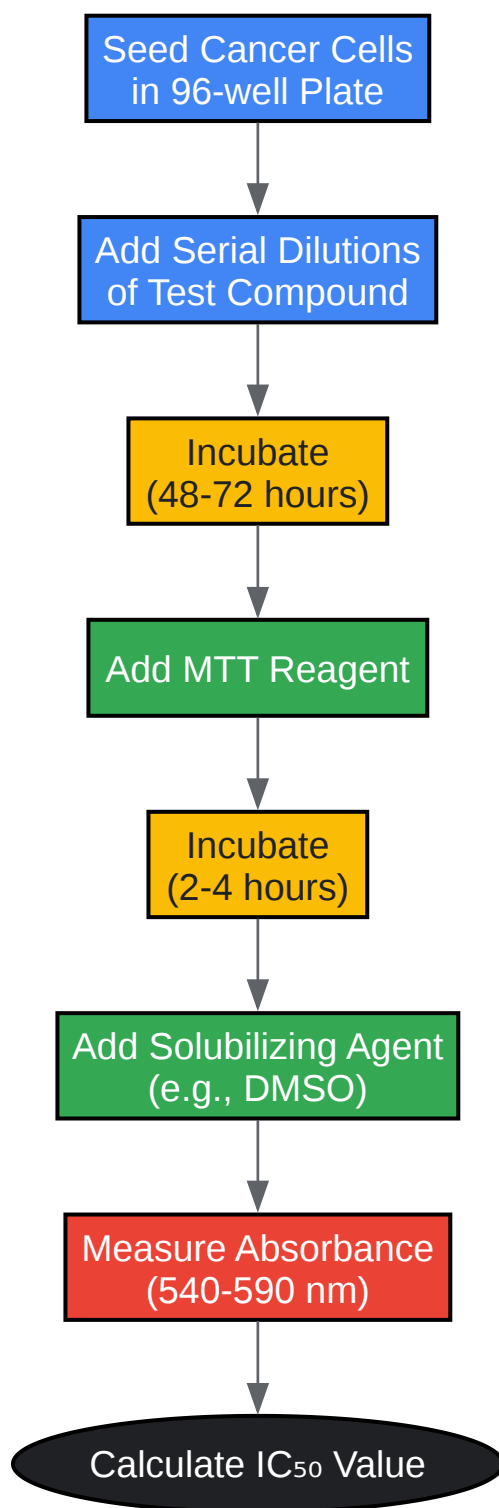
Spectroscopy Type	Key Features and Data	Source
^1H NMR	Spectral data available for confirmation of the proton framework.	[7]
^{13}C NMR	Spectral data available for confirmation of the carbon skeleton.	[7]
Infrared (IR)	FTIR spectra have been recorded, typically using KBr wafer techniques, to identify functional groups.	[3]
Mass Spectrometry (MS)	Provides mass-to-charge ratio to confirm molecular weight.	[7]
Raman Spectroscopy	FT-Raman spectra are available for vibrational mode analysis.	[3]

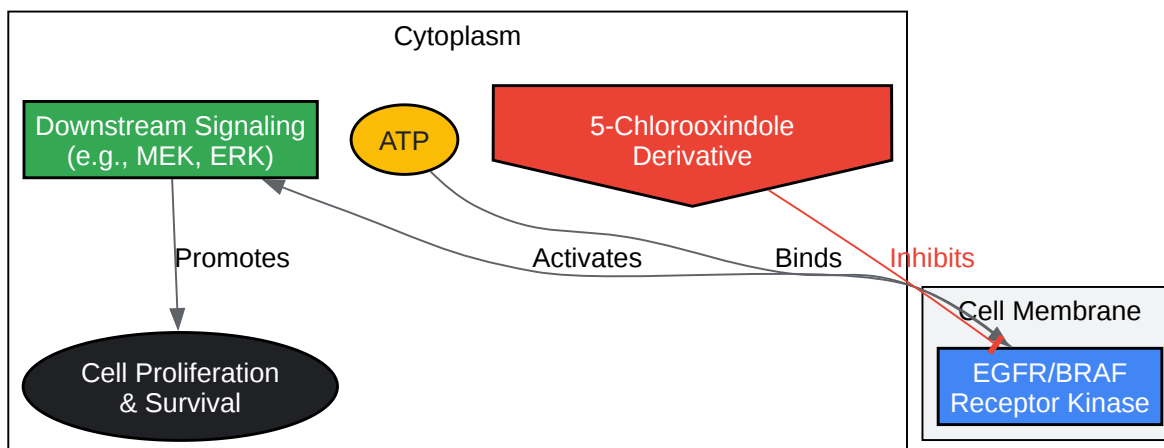
Synthesis and Experimental Protocols

5-Chlorooxindole serves as a vital starting material and intermediate in organic synthesis.[5] While specific, detailed protocols for the direct synthesis of **5-Chlorooxindole** are not extensively published in the provided results, general methods for creating substituted oxindoles can be adapted. One common approach is the cyclization of corresponding substituted phenylacetic acids or their derivatives. For instance, a process for preparing 6-chloro-oxindole involves the reduction and cyclization of 4-chloro-2-nitrophenylacetic acid using iron in acetic acid.[8]

A logical synthetic route to **5-Chlorooxindole** could involve the cyclization of a (2-amino-4-chlorophenyl)acetate derivative, a process noted in the synthesis of related fluorinated chlorooxindoles.[9]







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